

[Bmpip][NTf2]: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety information and handling precautions for the ionic liquid 1-Butyl-1-methylpiperidinium bis(trifluoromethylsulfonyl)imide, commonly referred to as [Bmpip][NTf2]. This document is intended for use by professionals in research and development who handle this material.

Chemical Identification and Properties

1-Butyl-1-methylpiperidinium bis(trifluoromethylsulfonyl)imide is an ionic liquid composed of a piperidinium-based cation and a bis(trifluoromethylsulfonyl)imide anion. Its properties make it a subject of interest in various chemical applications, including as a solvent and in electrochemical systems.

Table 1: Physicochemical Properties of [Bmpip][NTf2]



Property	Value	Reference(s)	
CAS Number	623580-02-9		
Molecular Formula	C12H22F6N2O4S2	_	
Molecular Weight	436.43 g/mol	_	
Appearance	Colorless to light yellow liquid	_	
Density	1.382 g/cm³ at 23 °C	[1]	
Melting Point	Not available	[1]	
Glass Transition Temperature	-76 °C	[1]	
Flash Point	Not applicable	[2]	
Decomposition Temperature	Not available [1]		
Solubility	Information not available		

Hazard Identification and Classification

[Bmpip][NTf2] is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Table 2: GHS Hazard Classification for [Bmpip][NTf2]



Hazard Class	Category	GHS Code	Signal Word
Acute Toxicity, Oral	3	H301	Danger
Acute Toxicity, Dermal	3	H311	Danger
Skin Corrosion/Irritation	1B	H314	Danger
Serious Eye Damage/Eye Irritation	1	H314	Danger
Skin Corrosion/Irritation	2	H315	Warning
Serious Eye Damage/Eye Irritation	2A	H319	Warning

Hazard Statements:

- H301: Toxic if swallowed.[2]
- H311: Toxic in contact with skin.[2]
- H314: Causes severe skin burns and eye damage.[2]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]

Toxicological Information

While specific quantitative toxicity data such as LD50 (median lethal dose) values for **[Bmpip] [NTf2]** are not readily available in the public domain, the GHS classification indicates a high level of acute toxicity. The primary routes of exposure are oral ingestion and dermal contact. The substance is also classified as corrosive, capable of causing severe burns to the skin and eyes.

Handling and Storage Precautions



Due to its hazardous nature, strict safety protocols must be followed when handling **[Bmpip] [NTf2]**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles and a face shield are required.[2][4]
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are essential. For larger quantities or in situations with a higher risk of splashing, chemical-resistant aprons or full-body suits may be necessary.
- Respiratory Protection: If there is a risk of generating aerosols or mists, a NIOSH-approved respirator with an appropriate cartridge should be used.

Caption: Relationship between [Bmpip][NTf2] hazards and required PPE.

Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.[3]
- Keep containers tightly closed when not in use.
- As ionic liquids can be hygroscopic, handle under an inert atmosphere (e.g., nitrogen or argon) if water content is critical for the experiment.

Storage

Store in a cool, dry, and well-ventilated area.



- Keep away from incompatible materials such as strong oxidizing agents.
- Store in the original, tightly sealed container.

Emergency ProceduresFirst Aid Measures

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- If on Skin: Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.

Spill and Leak Procedures

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth). Place the contaminated material in a suitable, labeled container for chemical waste disposal. Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills: Evacuate the area immediately. Restrict access to the spill area. Wear
 appropriate PPE, including respiratory protection. Contain the spill to prevent it from entering
 drains or waterways. Absorb the material as described for small spills. Contact your
 institution's environmental health and safety department for assistance with cleanup and
 disposal.

Disposal Considerations

Dispose of **[Bmpip][NTf2]** and any contaminated materials as hazardous waste in accordance with all applicable local, state, and federal regulations. Do not dispose of down the drain or in the regular trash.

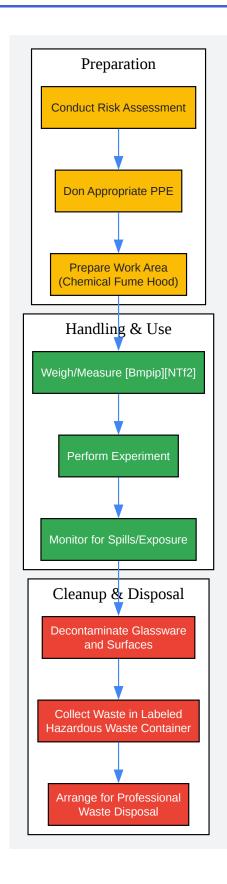




Experimental Protocols: A General Framework

Specific experimental protocols will vary depending on the application. However, a general workflow for the safe use of **[Bmpip][NTf2]** in a laboratory setting should follow these steps:





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Caption: A logical workflow for the safe handling of [Bmpip][NTf2].



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